

# CellTracker Red CMTPX: A Technical Guide for Cellular Tracking

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## Compound of Interest

Compound Name: CellTracker Red CMTPX

Cat. No.: B12398355

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This in-depth technical guide provides a comprehensive overview of **CellTracker Red CMTPX**, a vital fluorescent probe for monitoring cell movement, location, and proliferation. This document details its spectral properties, chemical characteristics, and a thorough methodology for its application in various research contexts.

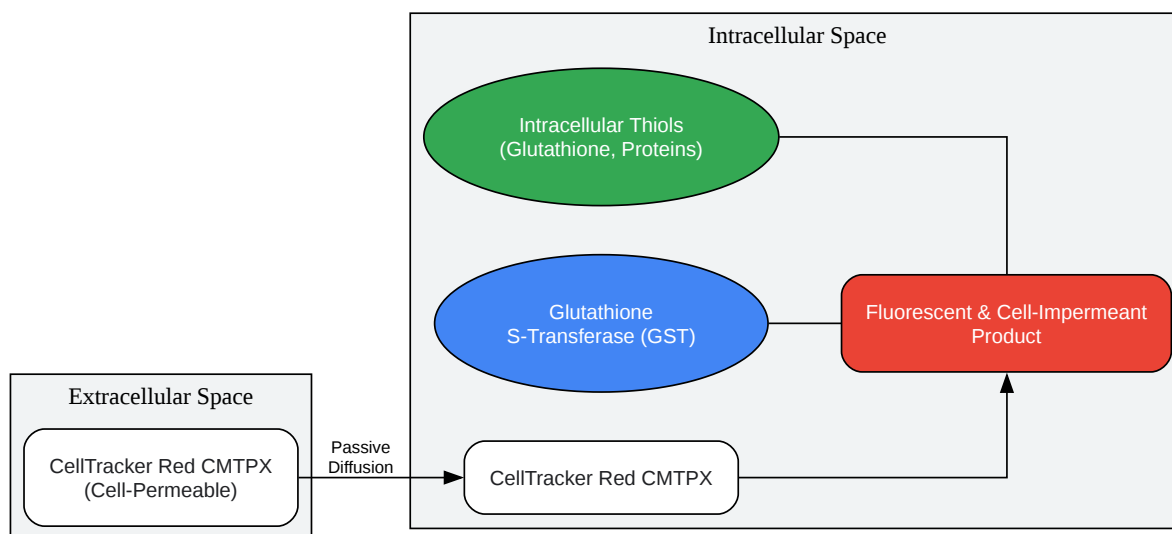
## Core Properties and Specifications

**CellTracker Red CMTPX** is a cell-permeable fluorescent dye designed for long-term cell tracking. Its unique properties ensure stable, non-toxic labeling, allowing for multi-generational studies. The dye is well-retained in living cells for at least 72 hours and its fluorescence is maintained after fixation and permeabilization, making it compatible with immunocytochemistry and other downstream applications.<sup>[1][2][3]</sup>

Property	Value	Reference
Excitation Maximum (Ex)	577 nm	[1][4]
Emission Maximum (Em)	602 nm	[1][4]
Alternate Excitation/Emission	586 nm / 614 nm	[5][6][7]
Molecular Weight	686.3 g/mol	[2][4]
Solubility	DMSO	[2]
Recommended Working Concentration	0.5 - 25 $\mu$ M	[2][4]

## Mechanism of Action

**CellTracker Red CMTPIX** freely passes through the cell membrane. Once inside the cell, its chloromethyl group reacts with thiol groups on intracellular proteins and glutathione, a reaction mediated by glutathione S-transferase.[1][4] This covalent binding results in a cell-impermeant fluorescent product that is well-retained within the cell. The fluorescence of **CellTracker Red CMTPIX** is activated upon this binding and does not require enzymatic cleavage.[4][8] This mechanism ensures that the dye is passed to daughter cells but not transferred to adjacent cells in a population.[1][4]



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Caption: Mechanism of **CellTracker Red CMTPX** Action.

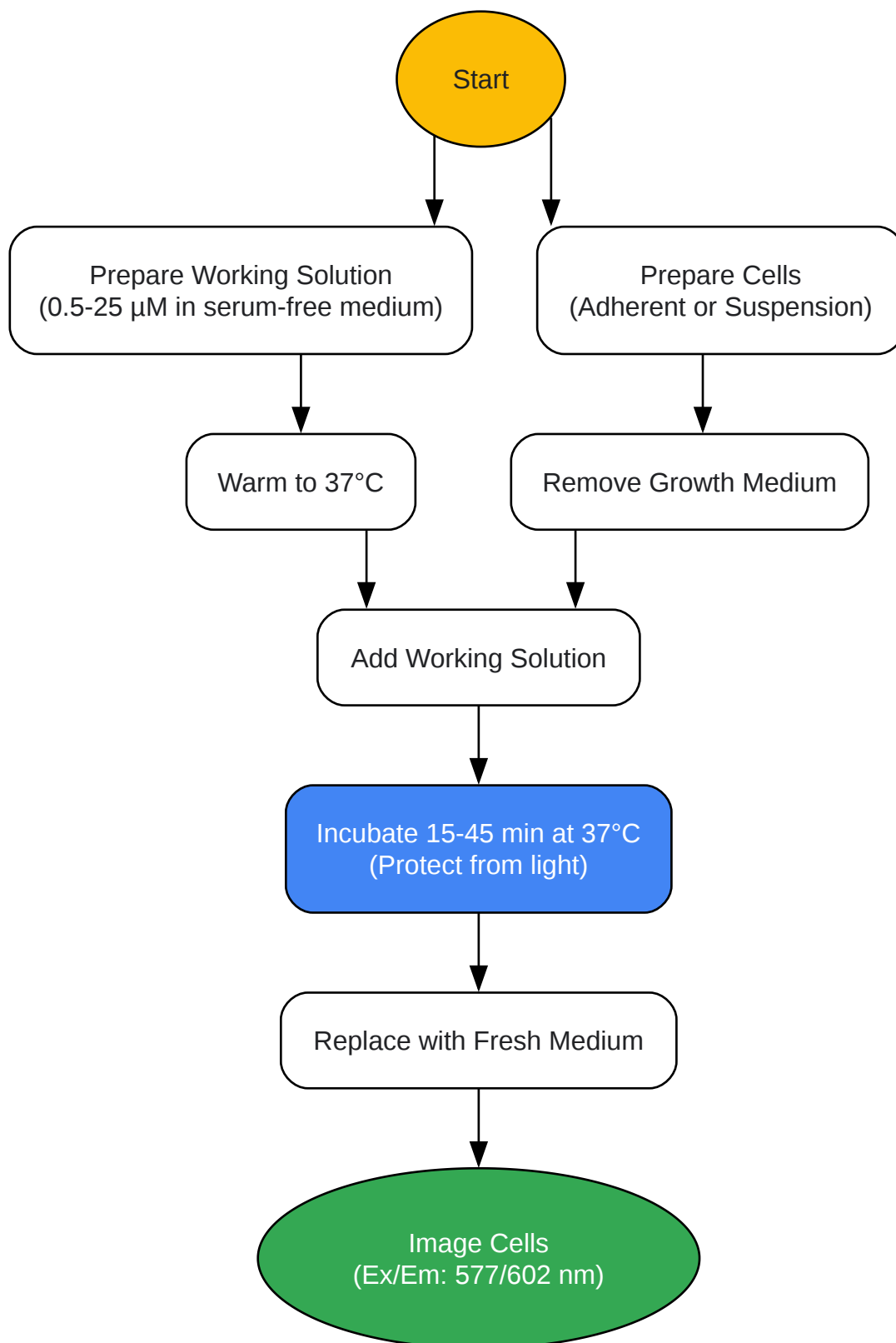
## Experimental Protocols

The following protocols provide a general guideline for the use of **CellTracker Red CMTPX**. Optimal conditions may vary depending on the cell type and experimental design.

### Stock Solution Preparation

- Allow the vial of **CellTracker Red CMTPX** to warm to room temperature before opening.
- To prepare a 2 mM stock solution, dissolve 50 µg of **CellTracker Red CMTPX** in 36 µL of anhydrous dimethyl sulfoxide (DMSO).[2]
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C, protected from light and moisture.[2]

## Cell Staining Workflow



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## References

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